

IUPAC name for 2-Nitrobenzenesulfonyl chloride.

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Compound of Interest

Compound Name: 2-Nitrobenzenesulfonyl chloride

Cat. No.: B045322

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An In-depth Technical Guide to 2-Nitrobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-nitrobenzenesulfonyl chloride**, a versatile reagent widely used in organic synthesis and pharmaceutical development. It covers its chemical properties, safety protocols, key applications, and detailed experimental procedures.

Chemical Identity and Properties

2-Nitrobenzenesulfonyl chloride, commonly abbreviated as o-NsCl or Nosyl chloride, is an organochlorine compound featuring a sulfonyl chloride functional group substituted with a nitro group at the ortho position of the benzene ring.^{[1][2]} Its IUPAC name is **2-nitrobenzenesulfonyl chloride** or 2-nitrobenzene-1-sulfonyl chloride.^{[2][3][4]}

Table 1: Physicochemical Properties of 2-Nitrobenzenesulfonyl Chloride

Property	Value	References
CAS Number	1694-92-4	[5][6]
Molecular Formula	C ₆ H ₄ ClNO ₂ S	[2][3][6]
Molecular Weight	221.62 g/mol	[2][3]
Appearance	Off-white to pale yellow crystalline powder	[5][6]
Melting Point	63-67 °C (lit.)	[5][7]
Boiling Point	350.6 ± 25.0 °C (Predicted)	[5][8]
Density	1.606 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Soluble in toluene, THF, dichloromethane, ethyl acetate, and DMF. Insoluble in water.	[5][8][9]

Safety and Handling

2-Nitrobenzenesulfonyl chloride is a corrosive and moisture-sensitive substance that requires careful handling.[1][7] It can cause severe skin burns, eye damage, and respiratory irritation.[2][7][10][11]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	References
Hazard Statements	H314	Causes severe skin burns and eye damage.	[2]
	H302	Harmful if swallowed.	
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
	P310	Immediately call a POISON CENTER or doctor/physician.	

Handling and Storage:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[7\]](#)

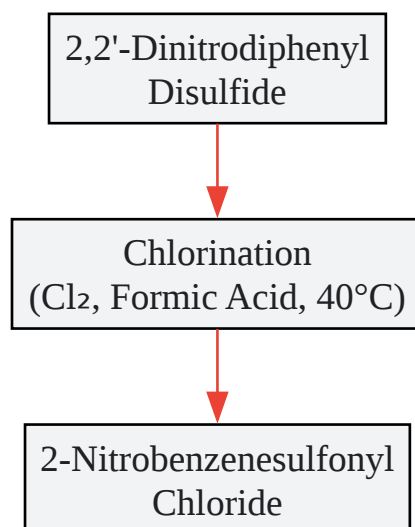
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Store in a cool, dry, well-ventilated place in a tightly sealed container under an inert atmosphere.[1][7]
- Keep away from moisture, water, strong oxidizing agents, and strong acids.[1][7]

Core Applications in Research and Development

The reactivity of **2-nitrobenzenesulfonyl chloride**, driven by the electrophilic sulfonyl chloride and the electron-withdrawing nitro group, makes it a valuable reagent in several areas.[9]

Amine Protection

The most prominent application is the protection of primary and secondary amines. The resulting 2-nitrobenzenesulfonamide (a "nosylamide") is stable across a wide range of reaction conditions. The key advantage of the nosyl (Ns) group over other sulfonyl protecting groups (e.g., tosyl) is its facile removal under mild, neutral conditions using a thiol nucleophile like thiophenol, which is crucial for multi-step synthesis of sensitive molecules.[9]



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